

Technical Guide: Stability & Storage of Hydroxy-PEG8-Acid Sodium Salt[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Hydroxy-PEG8-acid sodium salt

Cat. No.: B13721481

[Get Quote](#)

Executive Summary

Hydroxy-PEG8-acid sodium salt (Sodium 3-(2-(2-(2-(2-(2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)propanoate) is a critical heterobifunctional linker used in the synthesis of Antibody-Drug Conjugates (ADCs) and PROTACs.[1][2][3][4]

Critical Stability Insight: The primary stability risk for this molecule is autopolymerization. In its free acid form, the terminal hydroxyl (-OH) group can react with the carboxylic acid (-COOH) group of another molecule, leading to rapid oligomerization. The sodium salt form effectively neutralizes the carboxylic acid, preventing this head-to-tail esterification and ensuring long-term stability. Consequently, maintaining the salt form and preventing protonation (acidification) during storage is paramount.

Part 1: Physicochemical Profile & Stability

Mechanisms

Technical Specifications

Parameter	Specification
Chemical Name	Hydroxy-PEG8-acid sodium salt
Formula	C ₁₉ H ₃₇ NaO ₁₁
Molecular Weight	464.5 Da
CAS Number	2468714-92-1 (Salt form)
Solubility	Highly soluble in water, DMSO, DMF
Hygroscopicity	High (Deliquescent)
Appearance	Viscous oil or low-melting solid (white to off-white)

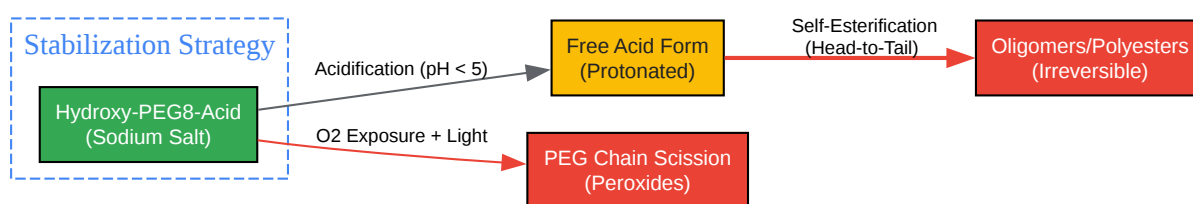
Degradation Pathways

Understanding the specific chemical vulnerabilities of **Hydroxy-PEG8-acid sodium salt** is essential for designing robust storage protocols.^[1]

- Autopolymerization (Head-to-Tail Esterification):
 - Mechanism:^{[5][6][7][8]} If the salt is protonated to the free acid (pH < 4-5), the terminal hydroxyl group acts as a nucleophile, attacking the carbonyl carbon of the carboxylic acid.
 - Result: Formation of polyesters (dimers, trimers) and loss of discrete linker length.
 - Prevention:^{[6][9]} Maintain as sodium salt; avoid acidic solvents during storage.
- Oxidative Chain Cleavage:
 - Mechanism:^{[6][7][8]} The polyether backbone (PEG) is susceptible to radical oxidation, particularly at the methylene carbons adjacent to ether oxygens. This leads to hydroperoxide formation and subsequent chain scission.
 - Result: Fragmentation of the PEG spacer, creating heterogeneous mixtures of shorter linkers.

- Prevention:[6] Store under inert atmosphere (Argon/Nitrogen).[10]
- Hygroscopic Hydrolysis:
 - Mechanism:[6][7][8] As a sodium salt, the molecule is highly hygroscopic. Absorbed water can facilitate hydrolysis of any pre-formed ester impurities or promote microbial growth.
 - Prevention:[6][9] Desiccated storage; strict temperature control.

Visualization: Degradation Logic



[Click to download full resolution via product page](#)

Figure 1: The degradation logic flow. Note that the transition from Salt to Acid triggers the rapid autopolymerization pathway.

Part 2: Storage & Handling Protocols[10]

Long-Term Storage Protocol

Objective: Maintain purity >95% for 12+ months.

- Temperature: Store at -20°C (Standard Freezer). For GMP banking, -80°C is preferred but not strictly required if -20°C is stable.
- Atmosphere: The vial headspace must be purged with dry Argon or Nitrogen. Oxygen promotes PEG backbone oxidation.
- Container: Amber glass vials with Teflon-lined caps. Amber glass prevents photo-oxidation.
- Desiccation: Store the vial inside a secondary container (e.g., a sealed bag or jar) containing active desiccant packets (Silica gel or Molecular sieves).

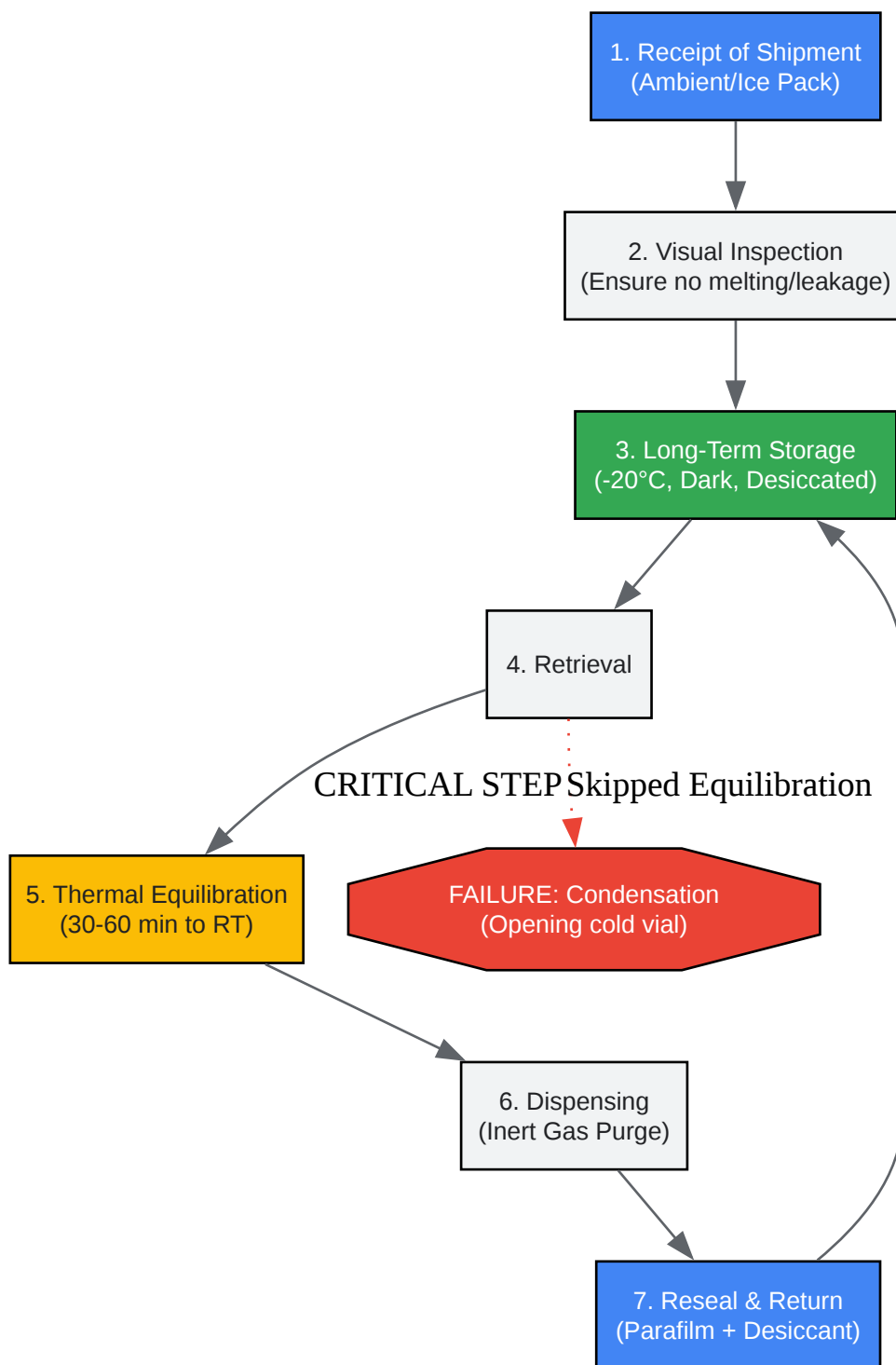
Handling & Reconstitution Workflow

The "Thaw-Equilibrate-Open" Rule: The most common failure mode occurs when researchers open a cold vial in a humid lab. Condensation immediately forms on the hygroscopic salt, turning it into a sticky goo and initiating hydrolysis/degradation.

Step-by-Step Protocol:

- Remove the vial from the -20°C freezer.
- Place the vial in a desiccator or on the benchtop.
- Wait 30–60 minutes until the vial reaches room temperature (20–25°C). Do not open before this.
- Wipe the outside of the vial to remove any external moisture.
- Open and weigh out the required amount rapidly.
- Purge the headspace with Nitrogen/Argon immediately before re-closing.
- Re-seal with Parafilm and return to -20°C.

Visualization: Storage Lifecycle



[Click to download full resolution via product page](#)

Figure 2: The storage and handling lifecycle. Step 5 (Equilibration) is the critical control point to prevent moisture ingress.

Part 3: Quality Control & Validation

Analytical Verification

To verify the integrity of the **Hydroxy-PEG8-acid sodium salt** after storage, use the following methods:

1. ¹H-NMR (Proton NMR):

- Solvent: D₂O or DMSO-d₆.
- Key Signals:
 - PEG Backbone: Large singlet/multiplet at ~3.5–3.7 ppm (approx 32 protons).
 - Alpha-Methylene to Carboxylate: Triplet at ~2.4 ppm (2H).
 - Alpha-Methylene to Hydroxyl: Triplet at ~3.5 ppm (2H).
- Fail Criteria: Appearance of new peaks indicating ester formation (shifts in the alpha-methylene regions) or aldehyde peaks (oxidation).

2. HPLC-CAD or HPLC-ELSD:

- Note: UV detection is difficult as PEG lacks strong chromophores. Charged Aerosol Detection (CAD) or Evaporative Light Scattering Detection (ELSD) is required.
- Column: C18 Reverse Phase.
- Mobile Phase: Water/Acetonitrile gradient with 0.1% TFA (Note: TFA acidifies the mobile phase, so run times should be short to avoid on-column polymerization, or use Ammonium Acetate buffer).

Troubleshooting Table

Observation	Probable Cause	Corrective Action
Material is sticky/wet	Moisture absorption (Deliquescence)	Dry under high vacuum over P ₂ O ₅ ; verify purity by NMR.
Yellow discoloration	Oxidation of PEG backbone	Discard material; check inert gas seal.[1]
Insoluble particulates	Polymerization (Oligomers)	Filter solution; if significant, discard.[1]
pH of solution < 5.0	Acidification	Adjust pH with dilute NaOH immediately to prevent polymerization.[1]

References

- AxisPharm.**Hydroxy-PEG8-acid sodium salt** Properties and Applications. Retrieved from [\[Link\]](#)
- Pasut, G., et al. (2021). Polyethylene glycol-based linkers as hydrophilicity reservoir for antibody-drug conjugates.[11] Journal of Controlled Release. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Hydroxyl PEG, Hydroxy linker, PEG linker | BroadPharm [\[broadpharm.com\]](#)
- 2. Hydroxy-PEG1-acid sodium salt, 2855229-28-4 | BroadPharm [\[broadpharm.com\]](#)
- 3. [peg.bocsci.com](#) [\[peg.bocsci.com\]](#)
- 4. Hydroxy-PEG8-acid sodium salt | CAS:2468714-92-1 | AxisPharm [\[axispharm.com\]](#)
- 5. PEG Acid | BroadPharm [\[broadpharm.com\]](#)
- 6. [sigmaaldrich.com](#) [\[sigmaaldrich.com\]](#)

- [7. purepeg.com \[purepeg.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. A comprehensive guide to polyethylene glycol \(PEG\) industry knowledge: from performance to application - Shenyang East Chemical Science-Tech Co., Ltd. \(ES CHEM Co.,Ltd\) \[eschemy.com\]](#)
- [10. PEG Storage and Handling Conditions - JenKem Technology \[jenkemusa.com\]](#)
- [11. Polyethylene glycol-based linkers as hydrophilicity reservoir for antibody-drug conjugates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Stability & Storage of Hydroxy-PEG8-Acid Sodium Salt[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13721481/docs#technical-guide-stability-storage-of-hydroxy-peg8-acid-sodium-salt-1\]](https://www.benchchem.com/product/b13721481/docs#technical-guide-stability-storage-of-hydroxy-peg8-acid-sodium-salt-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check